

A Technical Guide to the Physical Properties of 4,5-Dibromocatechol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *4,5-Dibromobenzene-1,2-diol*

Cat. No.: B1296110

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of 4,5-dibromocatechol. The information is curated for professionals in research and development who require precise data for experimental design, synthesis, and drug development applications. This document outlines key physical constants, provides detailed experimental protocols for their determination, and includes a logical workflow for the characterization of such compounds.

Core Physical Properties of 4,5-Dibromocatechol

Quantitative data regarding the physical properties of 4,5-dibromocatechol have been compiled and are presented in the table below for ease of reference and comparison.

Property	Value	Source
Molecular Formula	C ₆ H ₄ Br ₂ O ₂	[1]
Molecular Weight	267.90 g/mol	
CAS Number	2563-26-0	[1]
Appearance	Powder, crystals, or chunks	
Melting Point	111-116 °C	
Storage Temperature	Room temperature	

Experimental Protocols

The following sections detail standardized methodologies for the determination of key physical properties of solid organic compounds like 4,5-dibromocatechol.

Melting Point Determination

The melting point is a critical physical property that provides information on the purity of a crystalline solid.

Principle: The melting point is the temperature at which a solid transitions to a liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. Impurities typically depress the melting point and broaden the melting range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Spatula
- Mortar and pestle (optional)

Procedure:

- **Sample Preparation:** A small amount of the dry, crystalline 4,5-dibromocatechol is finely powdered. The open end of a capillary tube is pressed into the powder. The tube is then tapped gently on a hard surface to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus. The thermometer is positioned so that the bulb is level with the sample.
- **Measurement:**

- A preliminary, rapid heating is performed to get an approximate melting point.
- The apparatus is allowed to cool.
- A second, more careful determination is made with a fresh sample. The temperature is raised quickly to about 10-15 °C below the approximate melting point, and then the heating rate is slowed to 1-2 °C per minute.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample has turned into a clear liquid is recorded as the end of the melting range.

Solubility Determination

Understanding the solubility of a compound is essential for its purification, formulation, and biological testing.

Principle: Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. The solubility of a substance fundamentally depends on the physical and chemical properties of both the solute and the solvent.

Apparatus:

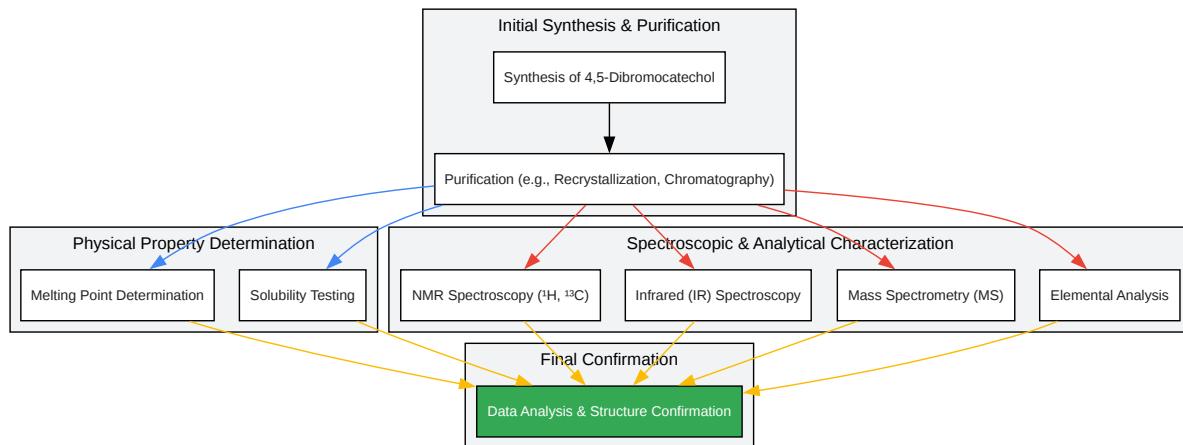
- Test tubes and rack
- Vortex mixer or stirring rods
- Graduated cylinders or pipettes
- Analytical balance
- A selection of solvents (polar and non-polar, e.g., water, ethanol, dimethyl sulfoxide (DMSO), hexane)

Procedure for Qualitative Assessment:

- A small, pre-weighed amount of 4,5-dibromocatechol (e.g., 10 mg) is placed into a test tube.
- A small volume of the chosen solvent (e.g., 1 mL) is added to the test tube.
- The mixture is agitated vigorously (e.g., using a vortex mixer) for a set period.
- The mixture is visually inspected for the dissolution of the solid. If the solid dissolves completely, the compound is considered soluble in that solvent under these conditions.
- If the solid does not dissolve, the process can be repeated with gentle heating, noting any changes in solubility. This process is repeated for a range of solvents to build a solubility profile.

Compound Characterization Workflow

The physical and chemical characterization of a compound like 4,5-dibromocatechol follows a logical progression to confirm its identity, purity, and structure. The following diagram illustrates a typical workflow.



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Caption: Workflow for the Characterization of 4,5-Dibromocatechol.

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References

- 1. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of 4,5-Dibromocatechol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1296110#physical-properties-of-4-5-dibromocatechol>]

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